

Application Notes and Protocols for ⁶⁸Ga-OncoFAP PET/CT Imaging

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Compound of Interest

Compound Name: OncoACP3

Cat. No.: B15562980

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Note: The user request specified "⁶⁸Ga-**OncoACP3**." Following a comprehensive search, no information was found on a compound with this exact name. It is highly probable that this was a typographical error and the intended subject was "⁶⁸Ga-OncoFAP," a well-documented and clinically investigated PET radiotracer targeting Fibroblast Activation Protein (FAP). These application notes and protocols are therefore based on the available scientific literature for ⁶⁸Ga-OncoFAP and other closely related ⁶⁸Ga-labeled FAP inhibitors (FAPi).

Introduction

Fibroblast Activation Protein (FAP) is a transmembrane serine protease that is overexpressed in cancer-associated fibroblasts (CAFs) within the tumor microenvironment of a vast majority of epithelial cancers.^{[1][2][3]} Its limited expression in healthy adult tissues makes it an excellent target for diagnostic imaging and targeted radionuclide therapy. ⁶⁸Ga-OncoFAP is a small molecule radiotracer with a high affinity for FAP, developed for the non-invasive detection of FAP-positive tumors.^{[1][4]} Preclinical and clinical studies have demonstrated its rapid and selective accumulation in tumors, offering high-contrast images for tumor staging and characterization.^{[1][5][6][7][8]} This document provides a standard operating procedure for performing ⁶⁸Ga-OncoFAP PET/CT imaging in a research and clinical development setting.

I. Quantitative Data Summary

The following tables summarize quantitative data for ⁶⁸Ga-labeled FAP inhibitors, including ⁶⁸Ga-OncoFAP, to provide expected values for clinical imaging.

Table 1: Recommended Dosage and Uptake Times

Parameter	Value	Reference
Injected Activity (⁶⁸ Ga-OncoFAP)	163 ± 50 MBq	[6]
Injected Activity (General ⁶⁸ Ga-FAPI)	100 - 200 MBq	[9] [10]
Injected Activity (General ⁶⁸ Ga-FAPI)	122 - 312 MBq	[11] [12]
Uptake Time (⁶⁸ Ga-OncoFAP)	~60 minutes post-injection (p.i.)	[6]
Uptake Time (General ⁶⁸ Ga-FAPI)	20 - 60 minutes p.i.	[9] [10]

Table 2: Biodistribution of ⁶⁸Ga-FAPI Tracers in Normal Organs (SUVmean)

Organ	⁶⁸ Ga-FAPI-2 (1 hr p.i.)	¹⁸ F-FDG (1 hr p.i.)	Reference
Brain	0.32	11.01	[5]
Liver	1.69	2.77	[5]
Oral/Pharyngeal Mucosa	2.57	4.88	[5]

Table 3: SUVmax of ⁶⁸Ga-OncoFAP and ⁶⁸Ga-FAPI-04 in Various Malignancies

Tumor Type	Average SUVmax (68Ga-FAPI-04)	SUVmax Range (68Ga-OncoFAP)	Reference
Sarcoma	>12	-	[11] [12]
Esophageal Cancer	>12	-	[11] [12]
Breast Cancer	>12	Up to 20.0 (metastases)	[6] [7] [8] [11] [12]
Cholangiocarcinoma	>12	-	[11] [12]
Lung Cancer	>12	-	[11] [12]
Primary Cancers (various)	-	12.3 ± 2.3	[6] [7] [8]
Lymph Node Metastases (various)	-	9.7 ± 8.3	[6] [7] [8]
Hepatocellular Carcinoma	6-12	-	[12]
Colorectal Cancer	6-12	-	[12]
Head and Neck Cancer	6-12	-	[12]
Ovarian Cancer	6-12	-	[12]
Pancreatic Cancer	6-12	-	[12]
Prostate Cancer	6-12	-	[12]
Renal Cell Carcinoma	<6	-	[12]
Differentiated Thyroid Cancer	<6	-	[12]
Gastric Cancer	<6	-	[12]

II. Experimental Protocols

A. Patient Preparation

- Informed Consent: All participants must provide written informed consent prior to any study-related procedures, in accordance with institutional guidelines and regulatory requirements. [6]
- Patient Identification: Verify the patient's identity using at least two unique identifiers.
- Medical History: Obtain a thorough medical history, including current medications, known allergies, and prior imaging or therapies.
- Fasting and Diet: Unlike 18F-FDG PET/CT, no specific dietary restrictions or fasting are necessary for 68Ga-OncoFAP imaging.[5]
- Hydration: Encourage the patient to be well-hydrated. Intravenous hydration may be administered as per institutional protocol.
- Pre-Medication: No pre-medication is typically required.

B. Radiopharmaceutical Preparation and Quality Control

- Radiolabeling: 68Ga-OncoFAP is synthesized by chelating Gallium-68 with the OncoFAP-DOTAGA precursor.[6] This is typically performed using an automated synthesis module.
- Quality Control:
 - Visual Inspection: The final product should be a clear, colorless solution, free of particulate matter.
 - pH: The pH of the final product should be within the range of 4.5 to 8.5.
 - Radiochemical Purity: Determine the radiochemical purity using radio-TLC or radio-HPLC. The radiochemical purity should be $\geq 95\%$.
 - Sterility and Endotoxins: The final product must be sterile and meet the acceptance criteria for bacterial endotoxins as per pharmacopeial standards.

C. 68Ga-OncoFAP Administration

- **Dose Calculation:** The recommended activity of ^{68}Ga -OncoFAP is 163 ± 50 MBq, administered intravenously.[6] The exact dose should be measured in a calibrated dose calibrator prior to administration.
- **Administration:**
 - Confirm the patient's identity.
 - Establish intravenous access using a sterile catheter.
 - Administer the ^{68}Ga -OncoFAP as a slow bolus injection.
 - Flush the catheter with at least 10 mL of sterile 0.9% saline solution to ensure the full dose is delivered.
 - Record the exact time of injection.

D. PET/CT Image Acquisition

- **Uptake Period:** The patient should rest in a comfortable position for approximately 60 minutes following the injection of ^{68}Ga -OncoFAP.[6] An uptake time of 20 to 60 minutes is generally recommended for ^{68}Ga -labeled FAP inhibitors.[9][10]
- **Patient Positioning:** Position the patient supine on the scanner bed with their arms raised above their head, if possible.
- **CT Scan:** Perform a low-dose CT scan for attenuation correction and anatomical localization. A diagnostic contrast-enhanced CT may be performed if clinically indicated.[6]
- **PET Scan:**
 - Acquire the PET scan immediately following the CT scan.
 - The scan range should typically cover from the vertex of the skull to the mid-thigh.
 - The acquisition time per bed position is typically 2-4 minutes, but may be adjusted based on the scanner's performance and the injected dose.

- Image Reconstruction: Reconstruct the PET images using an iterative algorithm (e.g., OSEM) with corrections for attenuation, scatter, randoms, and decay.[5]

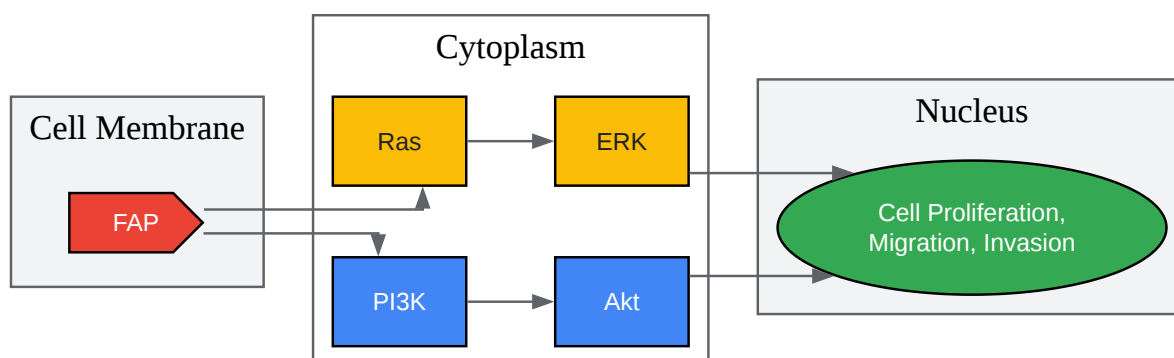
E. Image Analysis and Interpretation

- Visual Assessment: Review the fused PET/CT images to identify areas of focal ⁶⁸Ga-OncoFAP uptake that are higher than the surrounding background and do not correspond to physiological distribution.
- Quantitative Analysis:
 - Draw regions of interest (ROIs) or volumes of interest (VOIs) over areas of abnormal uptake and in normal reference tissues (e.g., liver, muscle, blood pool).[5]
 - Calculate the Standardized Uptake Value (SUV), particularly SUVmax and SUVmean, for these regions.[5][11][12]
 - Tumor-to-background ratios can also be calculated to assess lesion conspicuity.[5][13]

III. Visualizations

FAP Signaling Pathways

Fibroblast Activation Protein (FAP) is implicated in several signaling pathways that promote tumor growth, migration, and invasion. These include the PI3K/Akt and Ras-ERK pathways.[3][14]

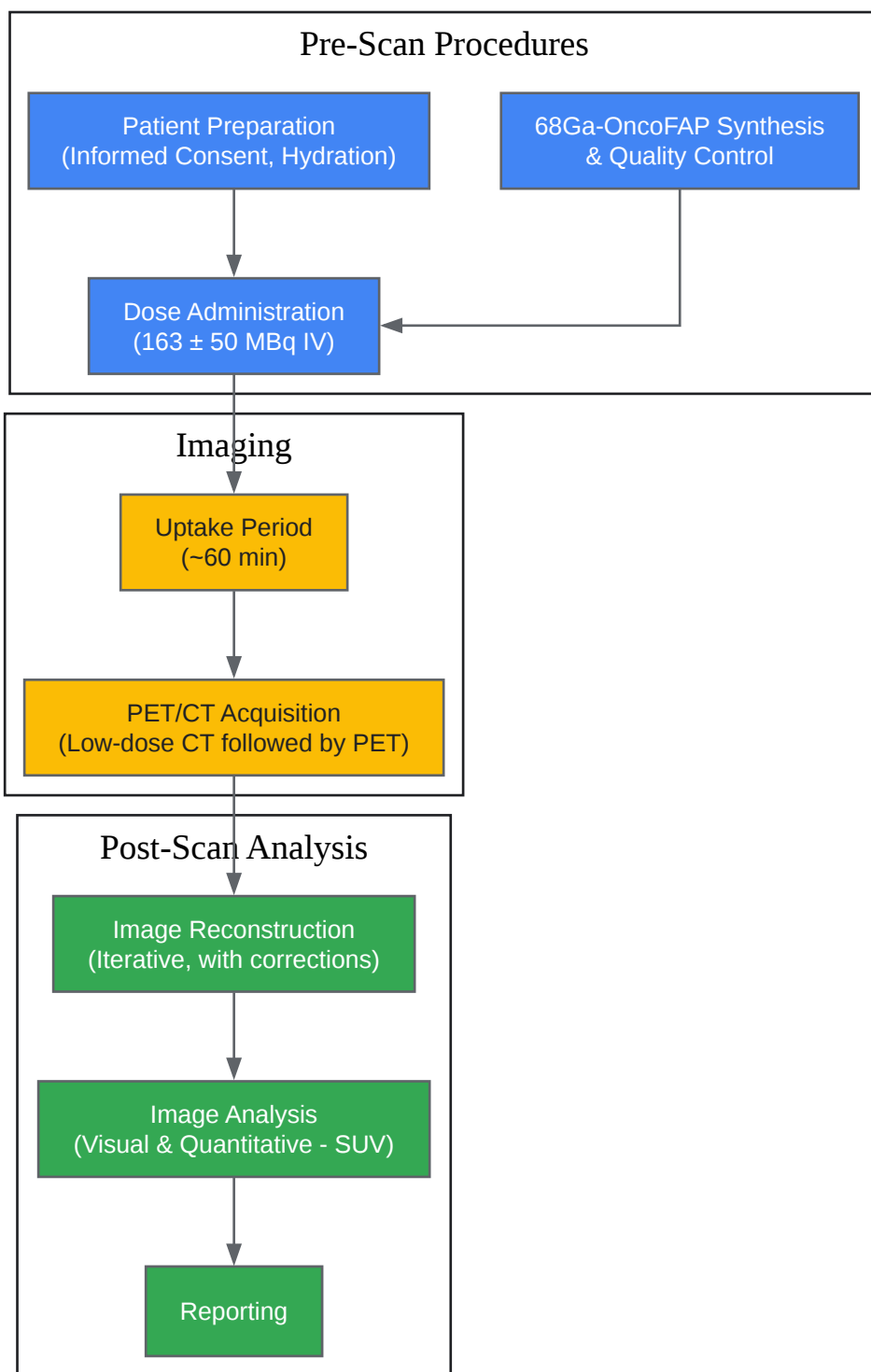


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Caption: FAP-mediated signaling pathways promoting tumor progression.

Experimental Workflow for ⁶⁸Ga-OncoFAP PET/CT Imaging

The following diagram outlines the key steps in performing a ⁶⁸Ga-OncoFAP PET/CT scan, from patient preparation to data analysis.



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References

- 1. OncoFAP Radio Conjugates (Imaging) - Philogen Spa [philogen.com]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. The role of fibroblast activation protein in health and malignancy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. philochem.ch [philochem.ch]
- 5. 68Ga-FAPI PET/CT: Biodistribution and Preliminary Dosimetry Estimate of 2 DOTA-Containing FAP-Targeting Agents in Patients with Various Cancers - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. Translational imaging of the fibroblast activation protein (FAP) using the new ligand [68Ga]Ga-OncoFAP-DOTAGA - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 8. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 9. SNMMI Procedure Standard/EANM Practice Guideline for Fibroblast Activation Protein (FAP) PET - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. SNMMI Procedure Standard/EANM Practice Guideline for Fibroblast Activation Protein (FAP) PET | Journal of Nuclear Medicine [jnm.snmjournals.org]
- 11. 68Ga-FAPI PET/CT: Tracer Uptake in 28 Different Kinds of Cancer | Journal of Nuclear Medicine [jnm.snmjournals.org]
- 12. 68Ga-FAPI PET/CT: Tracer Uptake in 28 Different Kinds of Cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 13. Quantitative SPECT/CT Imaging of the Radiation Dosimetry of 99mTc-Labeled FAPI Tracer in Healthy Subjects, and Compared with 68Ga-PET/CT in Gastrointestinal Tumor | Journal of Nuclear Medicine [jnm.snmjournals.org]
- 14. Frontiers | Fibroblast Activation Protein- α as a Target in the Bench-to-Bedside Diagnosis and Treatment of Tumors: A Narrative Review [[frontiersin.org](https://www.frontiersin.org)]

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